

Proper Disposal of 9-Phenylanthracene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 9-Phenylanthracene

Cat. No.: B014458

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This document provides essential safety and logistical information for the proper disposal of **9-Phenylanthracene**, ensuring the safety of laboratory personnel and the protection of the environment. The following procedures are designed for researchers, scientists, and drug development professionals.

Hazard Identification and Safety Precautions

9-Phenylanthracene is a chemical compound that requires careful handling and disposal due to its environmental hazards. It is classified as very toxic to aquatic life with long-lasting effects^{[1][2][3]}. While it may not be classified as hazardous under OSHA's Hazard Communication Standard^[4], adherence to safety protocols is crucial.

Personal Protective Equipment (PPE): Before handling **9-Phenylanthracene**, ensure the following PPE is worn:

- Eye Protection: Safety glasses with side-shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin Protection: A lab coat or other protective clothing to prevent skin contact^[4].
- Respiratory Protection: In case of dust formation, use a NIOSH-approved N95 or P1 dust mask^[5].

Chemical and Physical Properties

Understanding the properties of **9-Phenylanthracene** is essential for its safe handling and disposal.

Property	Value
Appearance	Yellow powder solid ^[4]
CAS Number	602-55-1 ^[4]
Molecular Formula	C ₂₀ H ₁₄
Molecular Weight	254.33 g/mol
Melting Point	149 - 155 °C ^{[4][5]}
Boiling Point	417 °C ^{[4][5]}
Solubility	Insoluble in water ^[3]
log Pow (Octanol/Water Partition Coefficient)	6.01 ^[5]

Step-by-Step Disposal Procedure

The disposal of **9-Phenylanthracene** must be conducted in a manner that prevents environmental contamination.

Step 1: Waste Collection

- Carefully sweep up the solid **9-Phenylanthracene**, avoiding dust formation^{[4][5]}.
- Place the collected material into a suitable, clearly labeled, and closed container for disposal^{[4][5]}.

Step 2: Decontamination of Labware

- Rinse any contaminated labware or containers three times with a compatible solvent (e.g., toluene or hexane).
- Collect the solvent rinsate as hazardous waste. Do not pour it down the drain^[6].

Step 3: Waste Storage

- Store the sealed waste container in a designated hazardous waste accumulation area.
- Ensure the storage area is away from incompatible materials, such as strong oxidizing agents^{[4][5]}.

Step 4: Final Disposal

- Dispose of the **9-Phenylanthracene** waste through a licensed hazardous waste disposal company.
- Follow all local, regional, and national regulations for hazardous waste disposal^{[4][7]}. Do not release the chemical into the environment^{[1][3][5]}.

Emergency Procedures

Spills:

- In case of a spill, evacuate the area if necessary.
- Wearing appropriate PPE, contain the spill and then collect the material as described in the waste collection step.
- Avoid breathing in any dust.

First Aid:

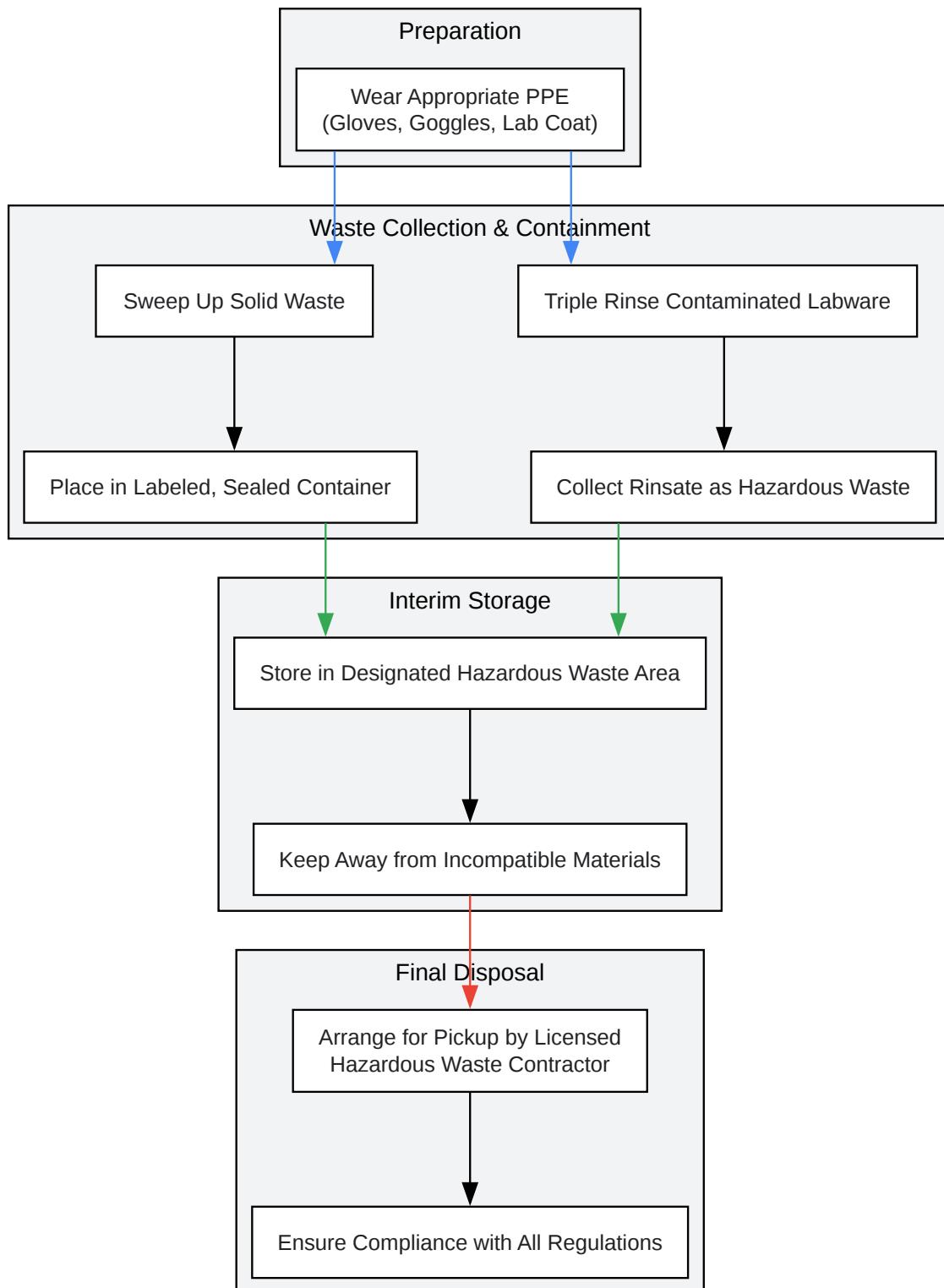
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **9-Phenylanthracene**.

9-Phenylanthracene Disposal Workflow

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Caption: Workflow for the safe disposal of **9-Phenylanthracene**.

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